

# An In-depth Technical Guide to the Fundamental Chemical Properties of Lithium Isopropoxide

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## Compound of Interest

Compound Name: *Lithium isopropoxide*

Cat. No.: *B1592754*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core chemical properties of **lithium isopropoxide**, a versatile and critical reagent in modern organic synthesis. The information is presented to support its effective and safe use in research and development, particularly within the pharmaceutical and chemical industries.

## Core Chemical and Physical Properties

**Lithium isopropoxide**, with the chemical formula  $C_3H_7LiO$ , is an organometallic compound widely recognized for its strong basicity and nucleophilic character.<sup>[1][2]</sup> It typically appears as a white to off-white or pale yellow powder.<sup>[3][4][5]</sup> Due to its high reactivity, it is moisture-sensitive and requires handling under an inert atmosphere.<sup>[4][6]</sup>

## Quantitative Data Summary

The following tables summarize the key physical and chemical properties of **lithium isopropoxide**.

Table 1: General Properties

Property	Value	Source(s)
Chemical Formula	$\text{C}_3\text{H}_7\text{LiO}$ / $(\text{CH}_3)_2\text{CHOLi}$	[3]
Molecular Weight	66.03 g/mol	[1][3][7]
Appearance	White to off-white/pale yellow powder/chunks	[3][4][7]

| CAS Number | 2388-10-5 | [1][3][8] |

Table 2: Physical Properties

Property	Value	Notes	Source(s)
Melting Point	Not Determined / N/A	Decomposes at elevated temperatures.	[3][4][7]
Boiling Point	67-72 °C	Value for solutions; solid decomposes.	[4][7][9]
Density	~0.897 g/mL	At 25 °C; value typically for solutions.	[4][5][9]
Flash Point	-2 °F (-19 °C)		[4][5]

| Vapor Pressure | 81.3 mmHg | At 25 °C. | [4] |

Table 3: Solubility and Stability

Property	Description	Source(s)
Water Solubility	<b>Reacts rapidly and violently with water.</b>	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[10]</a>
Organic Solubility	Soluble in alcohols, benzene, and tetrahydrofuran (THF).	<a href="#">[11]</a>
Stability	Stable when stored under a dry, inert atmosphere (e.g., nitrogen, argon).	<a href="#">[3]</a> <a href="#">[6]</a>
Thermal Stability	Moderately stable up to 150-200°C, after which decomposition occurs.	<a href="#">[2]</a>

| Sensitivity | Highly sensitive to moisture and air. [\[4\]](#)[\[12\]](#) |

## Reactivity and Chemical Behavior

**Lithium isopropoxide** is a potent, sterically hindered alkoxide base and a competent nucleophile, making it a valuable tool in organic synthesis.

### Basicity

As a strong base, **lithium isopropoxide** is highly effective for the deprotonation of a wide range of substrates, including weakly acidic protons.[\[1\]](#) Its utility is central to the formation of carbanions, enolates, and other reactive intermediates essential for carbon-carbon bond formation.[\[1\]](#)

### Nucleophilicity

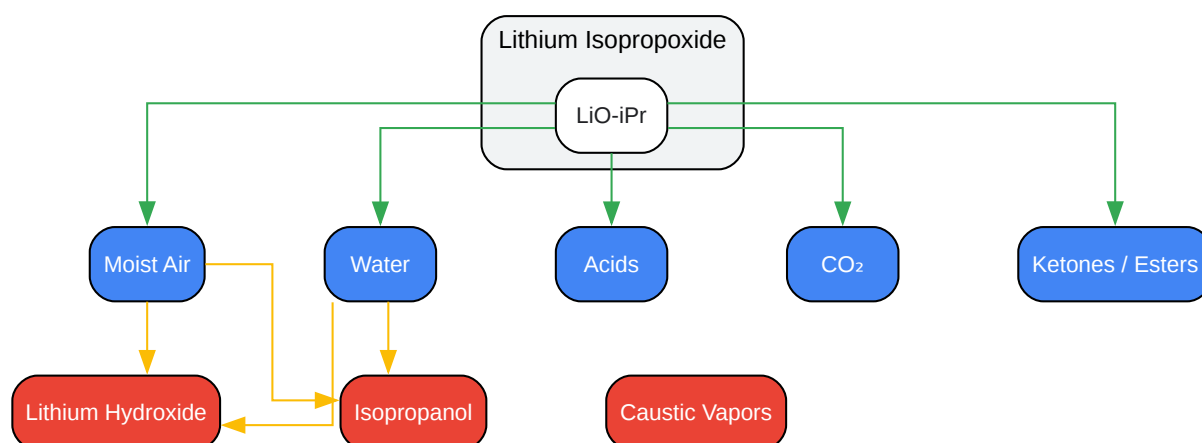
The isopropoxide anion is a strong nucleophile capable of attacking various electrophilic centers.[\[4\]](#) This reactivity is harnessed in substitution and addition reactions. However, its bulky isopropyl group can introduce steric hindrance, which can sometimes favor its role as a base over a nucleophile, a property that can be exploited for selective transformations.

## Reactivity Profile

**Lithium isopropoxide** is incompatible with and reacts with several classes of compounds:

- Water: Reacts violently, producing lithium hydroxide and isopropanol.[3][10]
- Moist Air: Decomposes slowly upon contact.[3][6]
- Acids, Alcohols, Ketones, Esters: Reacts readily.[3][6]
- Carbon Dioxide and Halogens: Incompatible.[3][6]

Hazardous decomposition upon exposure to heat or moisture includes the formation of lithium hydroxide, isopropanol, and caustic organic vapors.[3][6]



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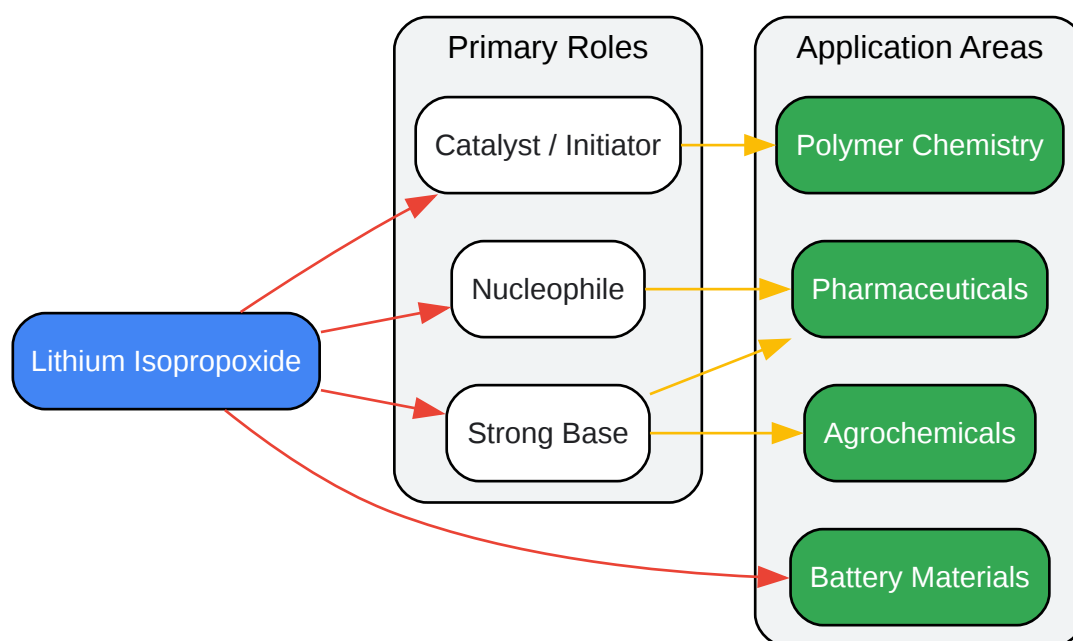
Caption: Reactivity profile of **lithium isopropoxide**.

## Applications in Synthesis

The unique properties of **lithium isopropoxide** make it indispensable in several areas of chemical synthesis.

- Pharmaceuticals and Agrochemicals: It serves as a crucial intermediate and reagent in the synthesis of complex active pharmaceutical ingredients (APIs) and agrochemicals.[1][4][13]

- Organic Synthesis: Widely used as a strong, non-nucleophilic base for deprotonation reactions where other bases might lead to side reactions.[1]
- Polymer Chemistry: Employed as a catalyst or initiator in polymerization processes for creating high-performance polymers.[1]
- Materials Science: Investigated for its potential use in developing solid lithium electrolytes for advanced battery technologies.[2][14]



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Caption: Key roles and applications of **lithium isopropoxide**.

## Experimental Protocols

### Synthesis of Lithium Isopropoxide

A common method for the preparation of **lithium isopropoxide** involves the direct reaction of lithium metal with anhydrous isopropanol.[2][11] This reaction is highly exothermic and generates flammable hydrogen gas, requiring strict safety protocols.

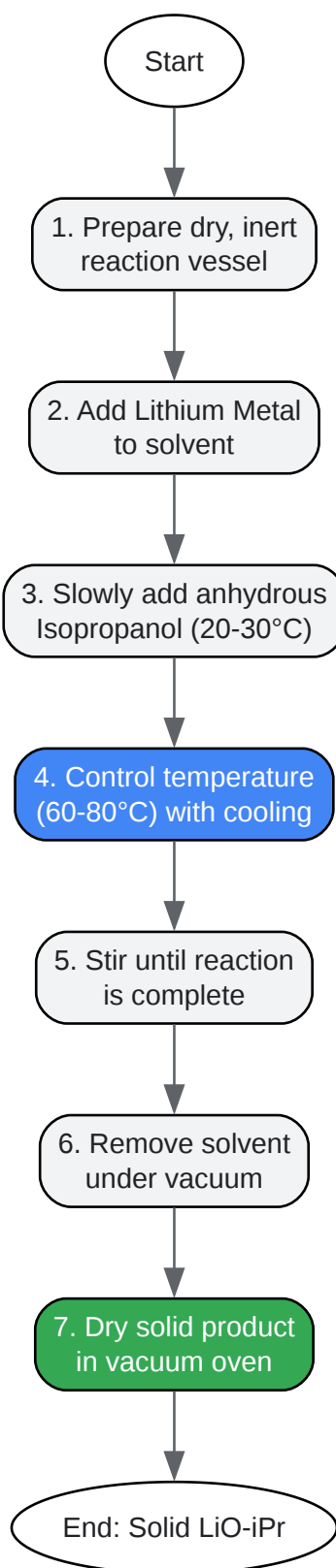
Objective: To synthesize solid, high-purity **lithium isopropoxide**.

#### Materials:

- Lithium metal
- Anhydrous isopropanol
- Anhydrous organic solvent (e.g., hexane)
- Ice water bath for cooling
- Reaction vessel equipped with a mechanical stirrer, condenser, and nitrogen/argon inlet

#### Methodology:

- Inert Atmosphere: The reaction apparatus is thoroughly dried and purged with an inert gas (argon or nitrogen) to eliminate air and moisture.
- Charge Reactor: Lithium metal is added to the reaction vessel containing an anhydrous solvent.
- Controlled Addition: Anhydrous isopropanol is added slowly to the stirring suspension of lithium metal. The initial reaction temperature should be maintained between 20-30°C.[11]
- Temperature Management: The reaction is highly exothermic. The temperature must be carefully controlled and maintained between 60-80°C using an external cooling bath (e.g., ice water).[11] The vigorous evolution of hydrogen gas will be observed.
- Reaction Completion: After the addition of isopropanol is complete, the mixture is stirred under insulation until the lithium metal is fully consumed and gas evolution ceases.[11] This results in a solution or slurry of **lithium isopropoxide**.
- Isolation of Solid Product: The solvent is removed under reduced pressure. The resulting solid is then dried in a vacuum oven at an elevated temperature (e.g., 100°C) to yield the final solid **lithium isopropoxide** product.[11]



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Caption: Experimental workflow for the synthesis of **lithium isopropoxide**.

## Safety and Handling

**Lithium isopropoxide** is a hazardous chemical that requires careful handling.

- Hazards: It is classified as a flammable solid that is self-heating and may catch fire.[10] It causes severe skin burns and eye damage.[3] The material reacts violently with water.[10]
- Handling: Always handle in a well-ventilated area, preferably within a glovebox or under a fume hood with an inert atmosphere.[3][6] Use non-sparking tools and ground all equipment.[6]
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles or a face shield, and a fire-resistant lab coat.[3][6]
- Storage: Store in a tightly sealed container under a dry, inert gas (nitrogen or argon) in a cool, dry, well-ventilated area designated for flammable materials.[4][6]
- Fire Fighting: Use a dry chemical extinguisher, dry soda ash, or dry sodium chloride. DO NOT USE WATER OR CARBON DIOXIDE.[3]

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